Application Note: Industrial Scale-Up of Asymmetric Hydrogenation using Ru-BINAP

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Compound of Interest

Compound Name:	*(S)-Ru(OAc)2(DM-BINAP)*
CAS No.:	*374067-50-2*
Cat. No.:	*B3424892*

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Executive Summary

The Ru-BINAP catalyst system, developed by Ryoji Noyori (Nobel Prize 2001), represents a paradigm shift in asymmetric synthesis. Unlike rhodium-based systems that require olefin coordination, Ru-BINAP complexes utilize a distinct mechanism capable of hydrogenating functionalized ketones (specifically

-keto esters) and allylic alcohols with exceptional enantioselectivity (>98% ee) and high Turnover Numbers (TON > 10,000).

This guide details the large-scale implementation of Ru-BINAP catalysis, focusing on the critical control parameters (CCPs) required to transition from gram-scale discovery to kilogram-scale production. We focus on two primary reaction classes: the Dynamic Kinetic Resolution (DKR) of

-substituted

-keto esters and the directed hydrogenation of allylic alcohols.

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Mechanistic Grounding & Critical Parameters

The Ru-BINAP Advantage: Dynamic Kinetic Resolution (DKR)

The most powerful application of Ru-BINAP is the hydrogenation of racemic

-substituted

-keto esters. In standard kinetics, a racemic starting material yields a maximum 50% yield of the desired enantiomer. However, Ru-BINAP facilitates Dynamic Kinetic Resolution, where the catalyst isomerizes the slow-reacting enantiomer of the substrate into the fast-reacting enantiomer faster than the hydrogenation occurs.

- Mechanism: The reaction proceeds via the ketone functionality, not the enol. The Ru center coordinates to the carbonyl oxygen and the ester moiety, creating a rigid chelate.
- Chiral Recognition: The atropoisomeric BINAP ligand creates a chiral pocket that sterically differentiates the two faces of the prochiral ketone.

Critical Control Parameters (CCPs)

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Parameter	Specification	Impact on Process
Oxygen Level		Critical. Ru-BINAP complexes are air-sensitive in solution. Oxidation leads to irreversible catalyst deactivation (formation of Ru-oxides).
Hydrogen Pressure		Higher pressure favors the hydrogenation rate over catalyst decomposition but must be balanced against reactor safety ratings.
Solvent System	MeOH or EtOH	Protic solvents are essential. Anhydrous alcohols are preferred to prevent ester hydrolysis, though trace water is tolerated better than in Rh-systems.
S/C Ratio		Substrate-to-Catalyst ratio determines economic viability. Ru-BINAP is robust; industrial processes often target S/C > 10,000.
Temperature		Higher temperatures increase rate but may erode enantioselectivity (ee). Optimization is substrate-dependent.

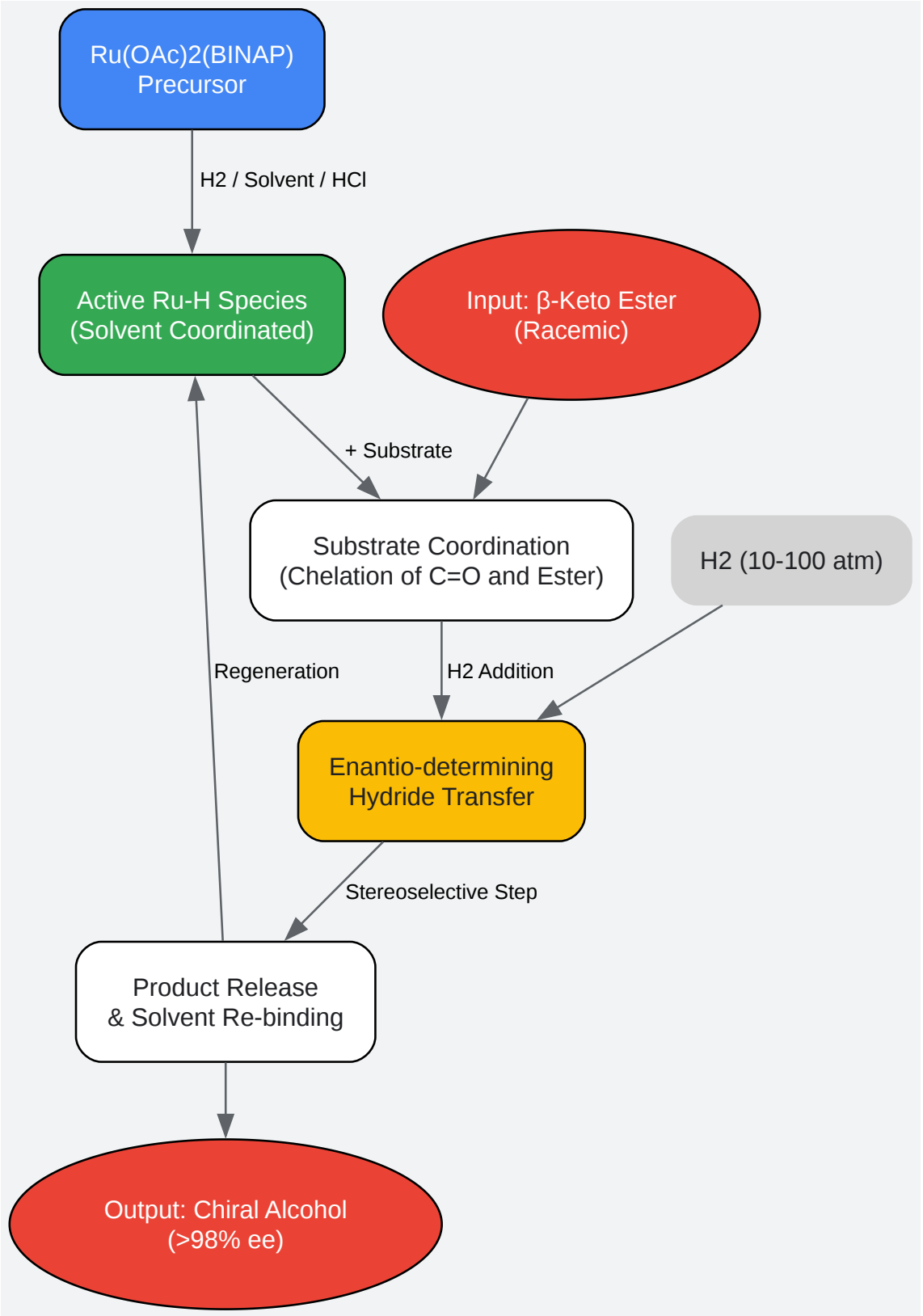
Visualization: Catalytic Cycle & Process Flow

Figure 1: Mechanism of Ru-BINAP Asymmetric Hydrogenation

Caption: Simplified catalytic cycle showing the coordination of the

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-keto ester, hydride transfer, and regeneration of the active Ru-species.



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Experimental Protocols (Scale-Up Ready)

Protocol A: Preparation of the Catalyst Precursor

Note: While many Ru-BINAP catalysts are commercially available, in-situ preparation or bulk synthesis of

is often more cost-effective for kilogram-scale batches.

Target: Synthesis of

Reference:Org. Synth.1993, 71,[1] 1.

- Inerting: Equip a 1 L Schlenk flask with a mechanical stirrer and reflux condenser. Cycle Argon/Vacuum (3x) to remove all oxygen.
- Charging: Under Argon flow, add:
  - : 2.0 g (4.0 mmol)
  - (R)-BINAP: 5.2 g (8.4 mmol)
  - Degassed DMF: 400 mL
- Complexation: Heat to

  for 10 minutes. The solution turns reddish-brown.
- Acetate Exchange: Cool to

  . Add Sodium Acetate (10.0 g) dissolved in degassed Methanol (400 mL). Stir for 5 hours.
- Isolation:
  - Add degassed water (1 L) and Toluene (500 mL).
  - Separate phases under Argon. Wash organic layer with water (3x).[2][3]
  - Concentrate toluene layer in vacuo to ~50 mL.
  - Precipitate by adding degassed Hexane. Filter and dry under high vacuum.

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- Yield: ~80% yellow crystalline solid. Store in glovebox.

Protocol B: Large-Scale Asymmetric Hydrogenation of Methyl 3-Oxobutanoate

This protocol describes a 1 kg scale reaction using a stainless steel autoclave.

Safety Warning:Hydrogen gas at 100 atm presents a severe explosion hazard. All equipment must be rated for >150 atm. Use blast shields and grounded equipment.

Reagents:

- Substrate: Methyl 3-oxobutanoate (1.0 kg, 8.61 mol)
- Catalyst:

  (1.45 g, 1.72 mmol) -> S/C = 5,000
- Solvent: Degassed Methanol (2.0 L)

Step-by-Step Procedure:

- Reactor Preparation:
  - Clean a 5 L stainless steel autoclave (Hastelloy or 316SS).
  - Perform a leak test with Nitrogen at 100 atm.
  - Flush with Nitrogen (3x) to ensure

    content is negligible.
- Catalyst Loading (Glovebox/Cannula):
  - Dissolve the Ru-BINAP catalyst in 100 mL of degassed methanol in a Schlenk flask.
  - Cannulate the catalyst solution into the autoclave under a counter-flow of Nitrogen.
- Substrate Loading:

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- Mix the substrate (1.0 kg) with the remaining Methanol (1.9 L).
- Transfer the mixture into the autoclave via a pump or suction (under vacuum), ensuring no air introduction.

- Hydrogenation:
  - Pressurize the reactor with

    to 10 atm and vent (3x) to purge Nitrogen.
  - Pressurize to 100 atm (working pressure).
  - Set agitation to maximum efficient RPM (gas-liquid mass transfer is rate-limiting).
  - Heat to

    . (Note: Reaction is exothermic; monitor internal temp).
  - Stir for 12–36 hours. Monitor

    uptake. Reaction is complete when pressure drop ceases.
- Work-up:
  - Cool to room temperature. Vent

    slowly to a dedicated exhaust. Flush with

    .
  - Drain the reaction mixture.
  - Remove solvent via rotary evaporation.
  - Distillation: Distill the crude oil under reduced pressure (

) to isolate the chiral alcohol.
  - Expected Result: >95% Yield, >99% ee (determined by Chiral GC/HPLC).

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Figure 2: Large-Scale Process Workflow

Caption: Operational workflow for high-pressure hydrogenation from reactor prep to product isolation.



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Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Conversion	Catalyst Poisoning (or Halides)	Ensure strict anaerobic conditions. Distill substrate to remove chloride/bromide impurities.
Low Enantioselectivity	High Temperature	Lower reaction temperature to .
Long Reaction Time	Poor Mass Transfer	Increase agitation speed. Check pressure. Increase S/C ratio (add more catalyst).
Ester Hydrolysis	Wet Solvent	Use anhydrous Methanol (<0.05% water).

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